

3-Methyl-1-vinyl-1H-imidazolium chloride CAS number 13474-25-4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-1-vinyl-1H-imidazolium chloride

Cat. No.: B080363

[Get Quote](#)

An In-depth Technical Guide to **3-Methyl-1-vinyl-1H-imidazolium chloride** (CAS: 13474-25-4)

This technical guide provides a comprehensive overview of **3-Methyl-1-vinyl-1H-imidazolium chloride**, a versatile ionic liquid monomer. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, applications, and safety.

Chemical Identity and Physicochemical Properties

3-Methyl-1-vinyl-1H-imidazolium chloride, identified by the CAS number 13474-25-4, is an imidazolium-based salt. Its structure, featuring a vinyl group, makes it a key monomer for the synthesis of polymeric ionic liquids (PILs).^[1]

Table 1: Physicochemical Properties of **3-Methyl-1-vinyl-1H-imidazolium chloride**

Property	Value	Source
CAS Number	13474-25-4	[1] [2] [3] [4] [5]
Molecular Formula	C6H9ClN2	[2] [6]
Molecular Weight	144.60 g/mol	[1] [2] [4]
IUPAC Name	1-ethenyl-3-methylimidazol-3-ium chloride	[2]
Synonyms	1-Methyl-3-vinylimidazolinium chloride, 3-Methyl-1-vinyl-1H-imidazol-3-ium chloride	[2] [5] [6]
Appearance	Clear colorless to light yellow liquid	[7]
InChI Key	QARDSQYLYGISQN-UHFFFAOYSA-N	[1]

Synthesis and Reactions

The synthesis of **3-Methyl-1-vinyl-1H-imidazolium chloride** can be achieved through various routes, primarily involving the quaternization of N-vinylimidazole.

Experimental Protocol: Direct Quaternization

This is the most common method for synthesizing **3-Methyl-1-vinyl-1H-imidazolium chloride**.
[\[1\]](#)

Objective: To synthesize **3-Methyl-1-vinyl-1H-imidazolium chloride** by direct quaternization of 1-vinylimidazole.

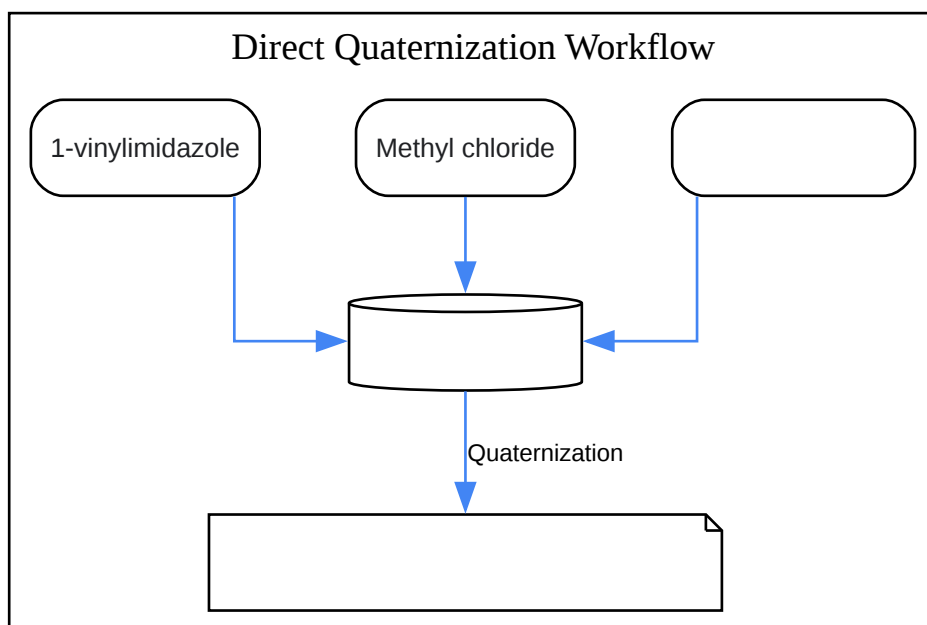
Materials:

- 1-vinylimidazole
- Methyl chloride

- Aqueous solution

Procedure:

- Dissolve 1-vinylimidazole in an aqueous solution.
- Introduce methyl chloride into the solution to initiate the quaternization reaction.[8]
- The reaction involves the alkylation of the tertiary nitrogen atom (N-3) of the imidazole ring with the methyl group from methyl chloride.[1]
- The resulting product is a solution of 3-Methyl-1-vinyl-imidazolium chloride.[8]



[Click to download full resolution via product page](#)

Direct Quaternization Workflow

Two-Step Synthesis Pathway

An alternative method involves a two-step process.[1]

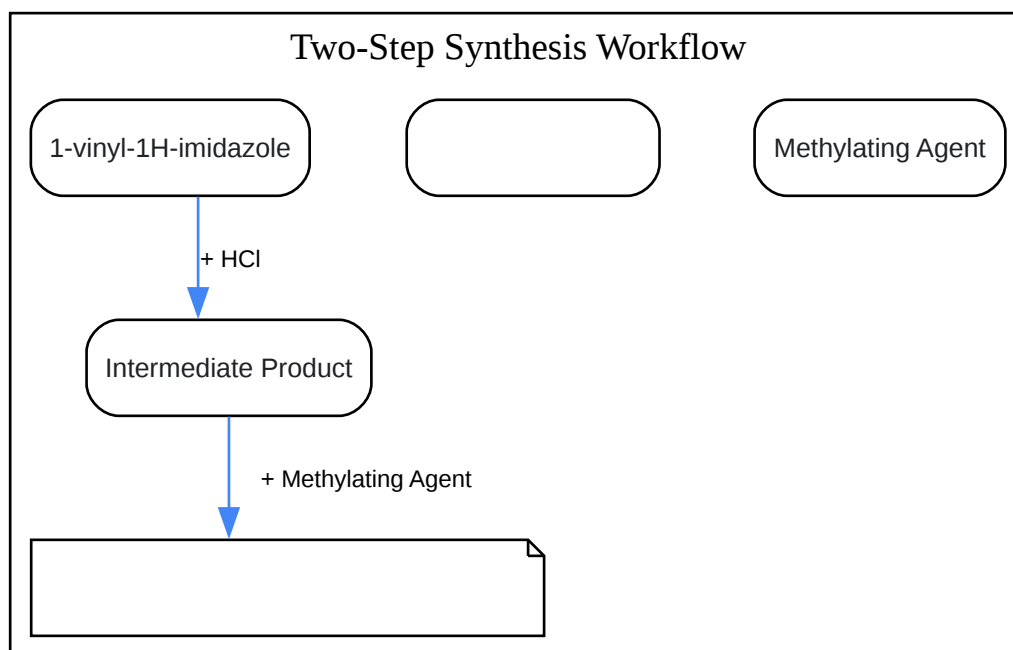
Objective: To synthesize **3-Methyl-1-vinyl-1H-imidazolium chloride** in a two-step process.

Materials:

- 1-vinyl-1H-imidazole
- Hydrogen chloride
- Methylating agent

Procedure:

- React 1-vinyl-1H-imidazole with hydrogen chloride.
- Follow this with a methylation step using a suitable methylating agent to yield the final product.^[1]



[Click to download full resolution via product page](#)

Two-Step Synthesis Workflow

Anion Metathesis

The chloride anion in **3-Methyl-1-vinyl-1H-imidazolium chloride** can be exchanged with other anions to modify the physicochemical properties of the ionic liquid.^[1]

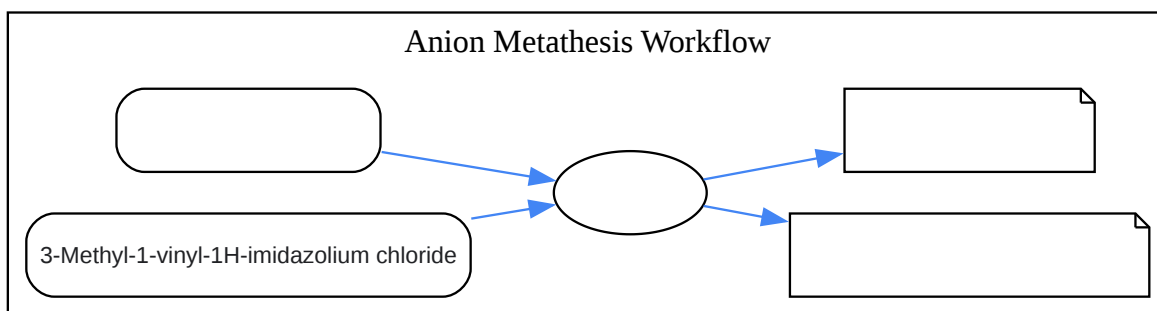
Objective: To perform anion metathesis on **3-Methyl-1-vinyl-1H-imidazolium chloride**.

Materials:

- **3-Methyl-1-vinyl-1H-imidazolium chloride**
- Silver tetrafluoroborate (AgBF_4)

Procedure:

- React **3-Methyl-1-vinyl-1H-imidazolium chloride** with a salt containing the desired anion, for example, silver tetrafluoroborate (AgBF_4).^[1]
- This reaction leads to the formation of 3-methyl-1-vinyl-1H-imidazolium tetrafluoroborate and the precipitation of silver chloride (AgCl).^[1]
- The precipitation of the insoluble salt drives the reaction to completion.^[1]



[Click to download full resolution via product page](#)

Anion Metathesis Workflow

Applications

3-Methyl-1-vinyl-1H-imidazolium chloride is a precursor to Polymeric Ionic Liquids (PILs), which have a wide range of applications.

- Coatings: PILs derived from this monomer are used to create coatings with antistatic or antimicrobial properties.^[1]

- **Hydrogels:** These copolymers are utilized in the development of hydrogels, which are three-dimensional polymer networks capable of absorbing large amounts of water.[1]
- **Ion-Exchange Membranes:** The ionic nature of the polymer makes it suitable for use in ion-exchange membranes.[1]
- **Nanocomposites:** Incorporation of nanofillers into PIL-based hydrogels results in nanocomposite hydrogels with enhanced properties.[1]

The vinyl group allows for free-radical polymerization to form homopolymers or copolymers with tailored properties.[1][8]

Safety and Toxicology

Hazard Identification: **3-Methyl-1-vinyl-1H-imidazolium chloride** is classified as hazardous to the aquatic environment with long-lasting effects.[2]

Table 2: Toxicological Data

Test	Species	Route	Value	Source
Acute Oral Toxicity (LD50)	Rat	Oral	1130 mg/kg	[7]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	400 - 600 mg/kg	[7]

Handling and Safety Precautions:

- **Personal Protective Equipment (PPE):** Wear nitrile gloves, safety goggles (EN166), and a lab coat.[1]
- **Engineering Controls:** Use a fume hood for weighing and handling.[1]
- **Spill Management:** Absorb spills with an inert material like vermiculite, seal in containers, and dispose of as hazardous waste. Avoid rinsing with water to prevent environmental release.[1]

- Storage: Keep the container tightly closed and sealed until use. It is hygroscopic and should be refrigerated at temperatures between 2 and 8 °C. Keep away from heat and ignition sources. Store away from oxidizing agents.[7]
- Health Effects: Causes skin and eye burns.[7] Inhalation of spray mist can cause severe irritation to the respiratory tract.[7] Ingestion is harmful and can cause burns to the digestive tract.[7] Repeated or prolonged exposure can lead to target organ damage.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Methyl-1-vinyl-1H-imidazolium chloride | 13474-25-4 | Benchchem [benchchem.com]
- 2. 3-Methyl-1-vinylimidazolium chloride | C6H9ClN2 | CID 22138212 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. 13474-25-4|3-Methyl-1-vinyl-1H-imidazol-3-ium chloride|BLD Pharm [bldpharm.com]
- 5. 3-Methyl-1-vinyl-1H-imidazoliumchlorid CAS-Nr.: 13474-25-4 • ChemWhat | Datenbank für Chemikalien und biologische Stoffe [chemwhat.de]
- 6. 3-METHYL-1-VINYLMIDAZOLIUM CHLORIDE [drugfuture.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. EP0246580A2 - Process for the preparation of 3-methyl-1-vinyl-imidazolium chlorides and their use for the production of polymerizates - Google Patents [patents.google.com]
- To cite this document: BenchChem. [3-Methyl-1-vinyl-1H-imidazolium chloride CAS number 13474-25-4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080363#3-methyl-1-vinyl-1h-imidazolium-chloride-cas-number-13474-25-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com